

Diallyl terephthalate chemical structure and properties

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Compound of Interest

Compound Name: Diallyl terephthalate

Cat. No.: B044613

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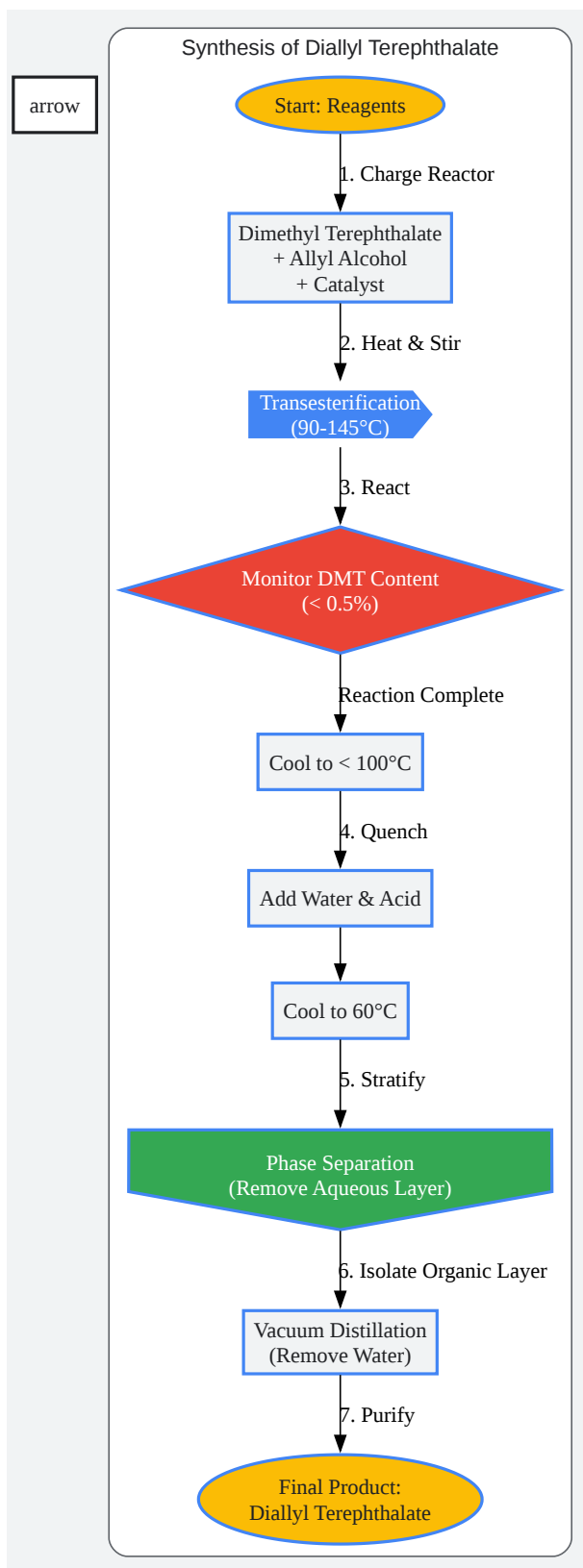
An In-Depth Technical Guide to **Diallyl Terephthalate**

Abstract

Diallyl terephthalate (DAT) is an organic compound notable for its role as a monomer and crosslinking agent in the synthesis of polymers.^[1] Structurally, it is the diester of terephthalic acid and allyl alcohol.^[1] This document provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and applications of **diallyl terephthalate**, with a focus on data relevant to researchers in the chemical and material sciences. While its primary applications are in the plastics industry, this guide presents its core technical data for a broad scientific audience.^{[1][2]}

Chemical Structure and Identifiers

Diallyl terephthalate is a symmetrical molecule featuring a central 1,4-phenylene group (the terephthalate moiety) to which two allyl ester groups are attached.^{[1][3]}



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